

# An In-depth Technical Guide to the Safe Handling of Sodium Cacodylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Cacodyl
Cat. No.:	B8556844

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for sodium **cacodylate**, a compound utilized in various scientific applications, including as a buffering agent in electron microscopy and historically as a component in herbicides.<sup>[1]</sup> Due to its arsenic content, sodium **cacodylate** is classified as a toxic and potentially carcinogenic substance, necessitating strict adherence to safety procedures to minimize exposure and mitigate risks in the laboratory setting.<sup>[2][3]</sup>

## Chemical and Physical Properties

Sodium **cacodylate** is a white, crystalline or granular solid that is soluble in water.<sup>[1][4]</sup> The trihydrate form liquefies in its own water of hydration at approximately 60°C and becomes anhydrous at 120°C.<sup>[4][5]</sup> When heated to decomposition, it emits highly toxic fumes of arsenic and burns with a bluish flame, producing a characteristic garlic-like odor.<sup>[4]</sup>

Table 1: Physical and Chemical Properties of Sodium **Cacodylate**

Property	Value	References
Chemical Formula	$(\text{CH}_3)_2\text{As}(\text{O})\text{ONa}$	[4]
Molecular Weight	159.98 g/mol (anhydrous)	[1]
	214.03 g/mol (trihydrate)	
Appearance	White crystalline or granular solid	[1][4]
Odor	Slight odor	[1]
Melting Point	200°C (anhydrous)	[6]
	77 - 80 °C (trihydrate)	[7]
Solubility	Soluble in water	[4]
1 g dissolves in 0.5 mL water	[5]	
1 g dissolves in 2.5 mL alcohol	[5]	
pH	~8-9 (trihydrate solution)	[1][5]
9.0-9.5 (100g/L aqueous solution)	[7]	
pKa	6.27	

## Toxicological Data and Hazard Classification

Sodium **cacodylate** is classified as highly toxic if swallowed and may cause cancer.[2] It is also very toxic to aquatic life with long-lasting effects.[2] The International Agency for Research on Cancer (IARC) has classified sodium **cacodylate** in Group 2B, as possibly carcinogenic to humans.[3]

Table 2: Toxicological Data for Sodium **Cacodylate**

Parameter	Value	Species	References
Oral LD50	644 mg/kg	Rat	[8]
Oral LD50	4 mg/kg	Mouse	[8]
Inhalation LC <sub>50</sub>	>2,600 mg/m <sup>3</sup> /2h	Rat	[8]
Probable Oral Lethal Dose	0.5-5 g/kg	Human	[4]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Carcinogenicity	1B/2	H350/H351: May cause/Suspected of causing cancer
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

References for all entries in Table 3:[2][3]

## Occupational Exposure Limits

To minimize the risk of adverse health effects from occupational exposure, several regulatory bodies have established permissible exposure limits (PELs) and threshold limit values (TLVs) for arsenic-containing compounds.

Table 4: Occupational Exposure Limits

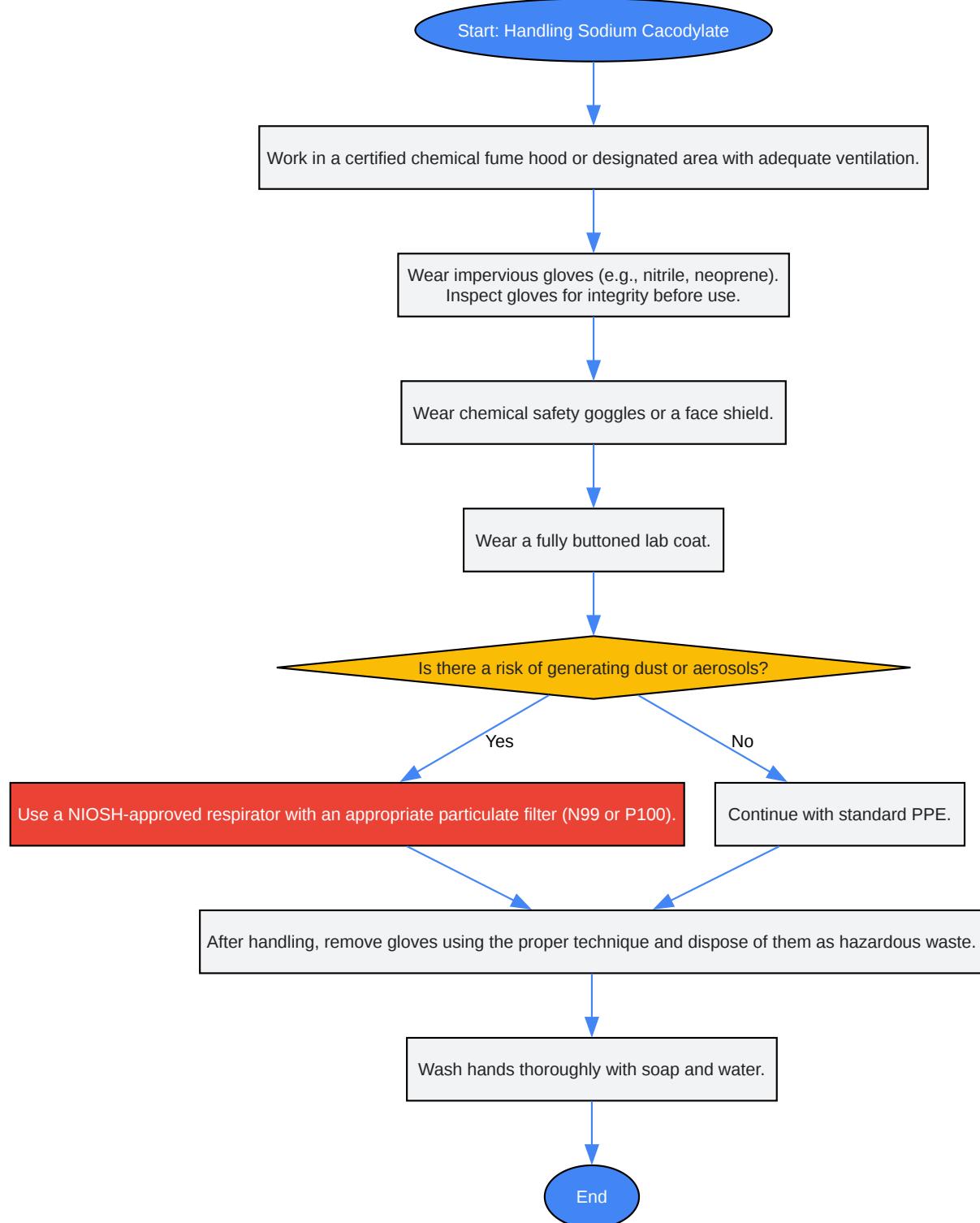
Organization	Limit	Value
OSHA	PEL (as As)	0.5 mg/m <sup>3</sup>
ACGIH	TLV (as As)	0.2 mg/m <sup>3</sup>
NIOSH	IDLH (as As)	5 mg/m <sup>3</sup>

References for all entries in Table 4:[8][9]

## Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory when handling sodium **cacodylate**. The following workflow outlines the selection and use of appropriate PPE.

Figure 1: Personal Protective Equipment (PPE) Workflow for Handling Sodium Cacodylate

[Click to download full resolution via product page](#)Figure 1: PPE Workflow for Handling Sodium **Cacodylate**

# Safe Handling and Storage Procedures

Experimental Protocol for Safe Handling:

- Preparation: Before handling, ensure that all necessary PPE is available and in good condition.<sup>[8]</sup> Designate a specific area for working with sodium **cacodylate**, preferably within a chemical fume hood.<sup>[10]</sup>
- Weighing and Transfer: To prevent the generation of dust, handle solid sodium **cacodylate** with care.<sup>[8]</sup> Use a spatula for transfers and weigh the compound on a tared weigh boat within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid sodium **cacodylate** to the solvent to avoid splashing. Stir gently until fully dissolved.
- Post-Handling: After use, decontaminate all surfaces and equipment with soap and water. <sup>[10]</sup> Dispose of all contaminated disposable materials as hazardous waste.<sup>[10]</sup>

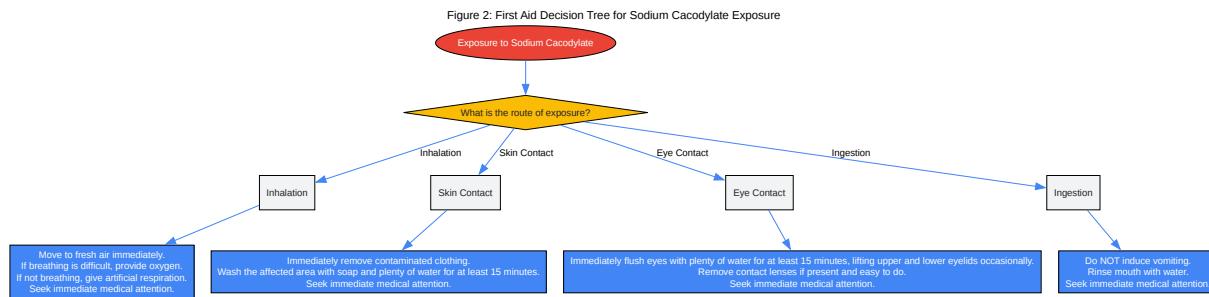
Storage:

Store sodium **cacodylate** in a cool, dry, and well-ventilated area in a tightly sealed container.<sup>[3]</sup> The storage area should be locked and accessible only to authorized personnel.<sup>[2]</sup> It is sensitive to moisture and should be protected from it.<sup>[3]</sup> Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[3][8]</sup>

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving sodium **cacodylate**.

The following decision tree outlines the initial first aid response to different types of exposure.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium Cacodylate | C<sub>2</sub>H<sub>6</sub>AsNaO<sub>2</sub> | CID 2724247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. agarscientific.com [agarscientific.com]
- 3. tedpella.com [tedpella.com]
- 4. SODIUM CACODYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Sodium Cacodylate [drugfuture.com]
- 6. chembk.com [chembk.com]

- 7. fishersci.com [fishersci.com]
- 8. bio.vu.nl [bio.vu.nl]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. research.uga.edu [research.uga.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Sodium Cacodylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8556844#safety-and-handling-protocols-for-sodium-cacodylate\]](https://www.benchchem.com/product/b8556844#safety-and-handling-protocols-for-sodium-cacodylate)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)